

Toxicological Profile of Defenuron on Non-Target Organisms: An Overview

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Compound of Interest

Compound Name: **Defenuron**

Cat. No.: **B085514**

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An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: **Defenuron** is an obsolete urea herbicide, and as such, publicly available toxicological data on its effects on non-target organisms is limited. This guide summarizes the available information and highlights the significant data gaps.

Introduction

Defenuron (1-methyl-3-phenylurea) is a herbicide that was previously used to control grasses and broad-leaved weeds.^[1] As a member of the phenylurea class of herbicides, its primary mode of action in target plants is the inhibition of photosynthesis. While its use has been discontinued, understanding its potential impact on non-target organisms remains relevant for environmental risk assessment and the study of obsolete pesticides. This document provides a concise overview of the known toxicological profile of **Defenuron** on various non-target organisms, based on the limited available data.

Data Presentation: Summary of Toxicological Effects

Due to the scarcity of quantitative data, the following table summarizes the qualitative toxicological information available for **Defenuron** on non-target organisms.

Organism Group	Species	Endpoint	Observed Effect/Toxicity Level	Citation
Fish	Not specified	Acute Toxicity	Low toxicity	[1] [2]
Birds	Japanese Quail (Coturnix coturnix japonica)	General Health Hazard	Does not pose a significant health hazard	[1]
Japanese Quail (Coturnix coturnix japonica)	Development and Protein Levels	Effects observed (details not specified)	[1]	
Mammals	Not specified	General Health Hazard	Does not pose a significant health hazard	[1]
General	Not specified	Genotoxicity	Moderate alert for genotoxicity, but with significant data missing	[2]

Experimental Protocols

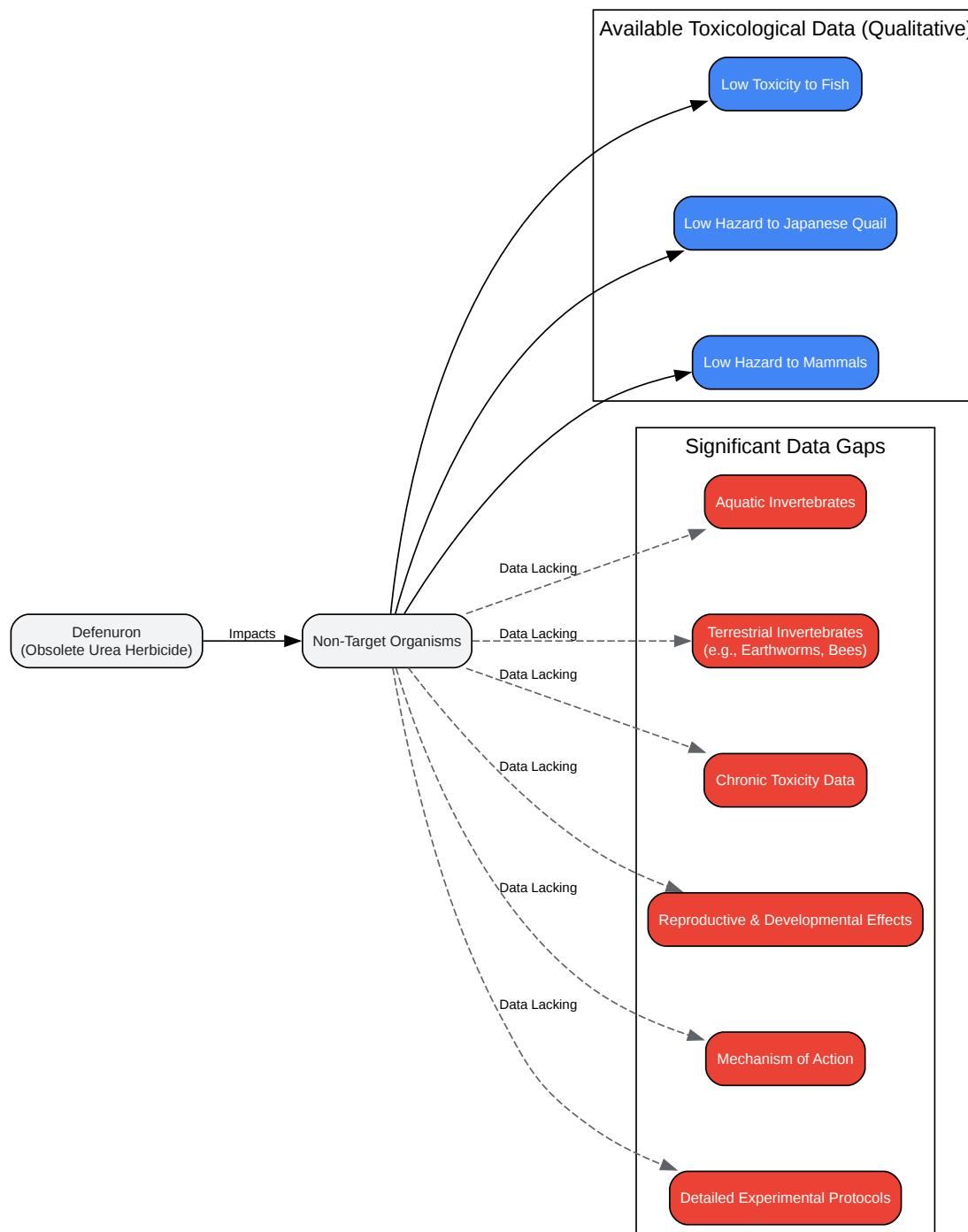
Detailed experimental protocols for the toxicological assessment of **Defenuron** on non-target organisms are not readily available in the public domain. The cited sources provide summary statements on toxicity without detailing the methodologies used to derive these conclusions. For researchers investigating the effects of urea herbicides, it is recommended to refer to standardized ecotoxicological testing guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD) for testing chemicals. These guidelines outline protocols for assessing toxicity in various non-target species, including fish, aquatic invertebrates, algae, earthworms, and birds.

Signaling Pathways and Mechanisms of Action in Non-Target Organisms

There is no specific information available in the reviewed literature regarding the signaling pathways or precise mechanisms of toxic action of **Defenuron** in non-target organisms. As a urea herbicide, its primary target in plants is the photosystem II (PSII) complex. While this target is specific to photosynthetic organisms, high concentrations of some herbicides can have secondary, non-specific effects on other organisms. However, without dedicated research on **Defenuron**, any discussion of its mechanism of toxicity in non-target animals would be speculative.

Logical Relationships and Data Gaps

The available information on **Defenuron**'s toxicology in non-target organisms is sparse and largely qualitative. The following diagram illustrates the logical flow of the current understanding and highlights the significant knowledge gaps.



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References

- 1. Defenuron - Wikipedia [en.wikipedia.org]
- 2. Defenuron (Ref: IPO 4328) [sitem.herts.ac.uk]
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